

Protocol for the Preparation of Mestranol-d2 Stock Solutions

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Compound of Interest

Compound Name: Mestranol-d2

Cat. No.: B15544609

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This document provides a detailed protocol for the preparation of **Mestranol-d2** stock solutions, intended for use as an internal standard in analytical methodologies such as NMR, GC-MS, or LC-MS.^{[1][2]} Adherence to this protocol will ensure the accurate and consistent preparation of stock solutions for research and development applications.

Quantitative Data Summary

The following table summarizes the key quantitative information for the preparation of **Mestranol-d2** stock solutions.

Parameter	Value	Reference
Molecular Weight	312.45 g/mol	[3]
Purity	Typically $\geq 97\%$	[3]
Solubility in DMSO	33.33 mg/mL (106.68 mM)	[1]
Solubility in Water	< 0.1 mg/mL (insoluble)	[1][4]
Other Solvents	Soluble in ethanol, ether, chloroform, dioxane, acetone; Slightly soluble in methanol	[3][5]
Recommended Stock Solution Storage (-80°C)	Up to 6 months	[1][2]
Recommended Stock Solution Storage (-20°C)	Up to 1 month	[1][2]
Powder Storage (-20°C)	3 years	[4]
Powder Storage (4°C)	2 years	[4]

Experimental Protocol: Preparation of a 1 mg/mL Mestranol-d2 Stock Solution in DMSO

This protocol details the steps for preparing a 1 mg/mL stock solution of **Mestranol-d2** in Dimethyl Sulfoxide (DMSO).

2.1. Materials and Equipment

- **Mestranol-d2** powder
- Anhydrous (hygroscopic) Dimethyl Sulfoxide (DMSO)[1]
- Analytical balance
- Microcentrifuge tubes (amber or wrapped in foil)
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Ultrasonic bath
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

2.2. Procedure

- Preparation: Don appropriate PPE. Ensure the analytical balance is calibrated and level. Allow the **Mestranol-d2** container to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh 1 mg of **Mestranol-d2** powder into a tared amber microcentrifuge tube.
- Solvent Addition: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Mestranol-d2** powder.
- Dissolution:
 - Cap the tube securely and vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the solid is not fully dissolved, place the tube in an ultrasonic bath for 10-15 minutes.^[1]
^[4] Visually inspect the solution to ensure complete dissolution before proceeding.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in amber microcentrifuge tubes.^[1]
 - Clearly label each aliquot with the compound name, concentration, solvent, preparation date, and operator initials.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.^{[1][2]} For short-term storage (up to 1 month), store at -20°C.^{[1][2]}

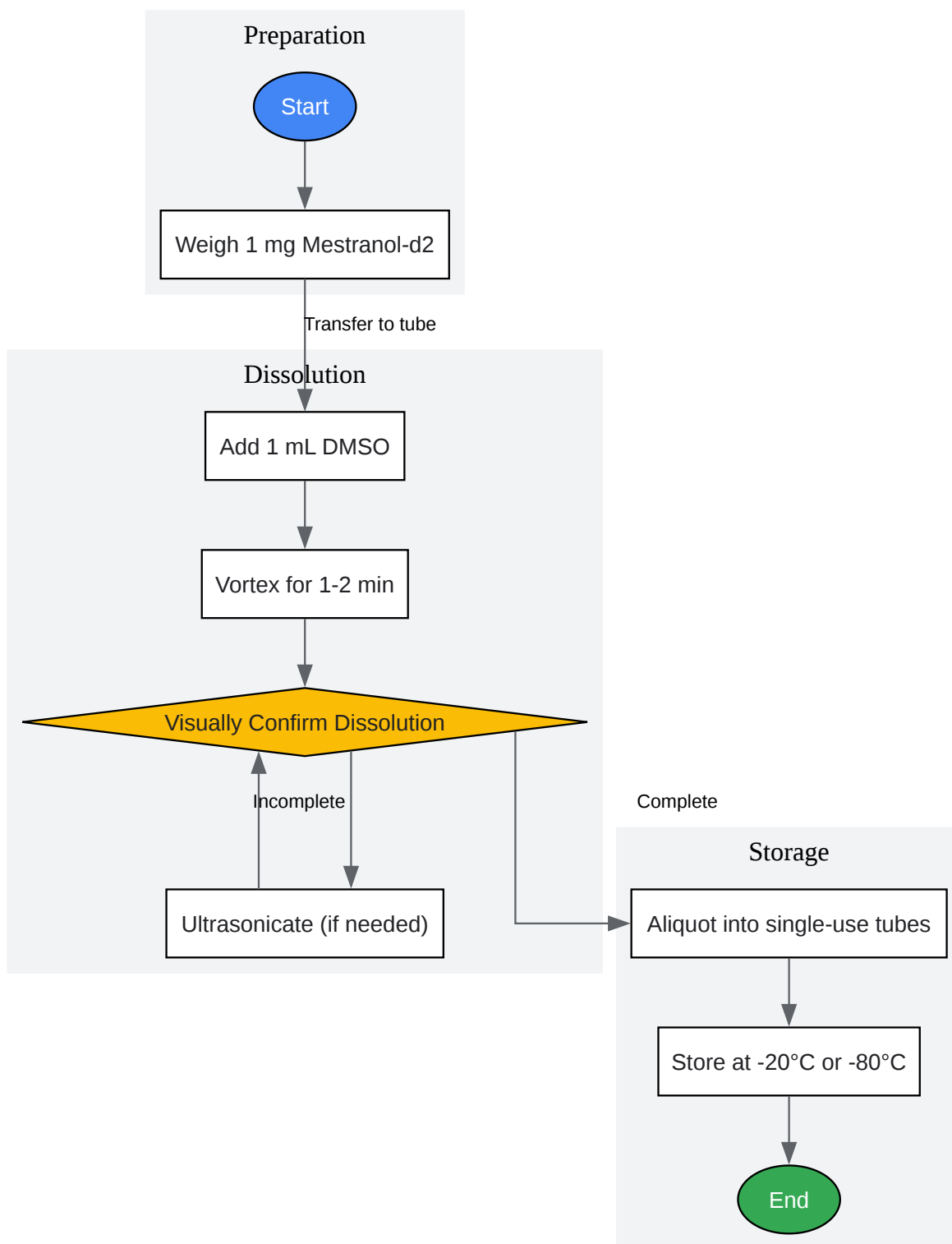
2.3. Safety Precautions

- **Mestranol-d2** is a synthetic steroid; handle with care and use appropriate PPE.
- Perform all weighing and solution preparation in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **Mestranol-d2** for comprehensive safety information.

Visualizations

3.1. Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Mestranol-d2** stock solution.



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Caption: Workflow for **Mestranol-d2** Stock Solution Preparation.

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